

A Technical Guide to Ramiprilat-d5 for Research Applications

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Compound of Interest

Compound Name: *Ramiprilat-d5*

Cat. No.: *B12284098*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sourcing and potential applications of **Ramiprilat-d5**, a deuterated internal standard crucial for pharmacokinetic and metabolic studies of Ramipril. This document outlines key technical data from various commercial suppliers, details relevant experimental protocols, and illustrates the biochemical pathway of its parent drug.

Commercial Suppliers of Ramiprilat-d5

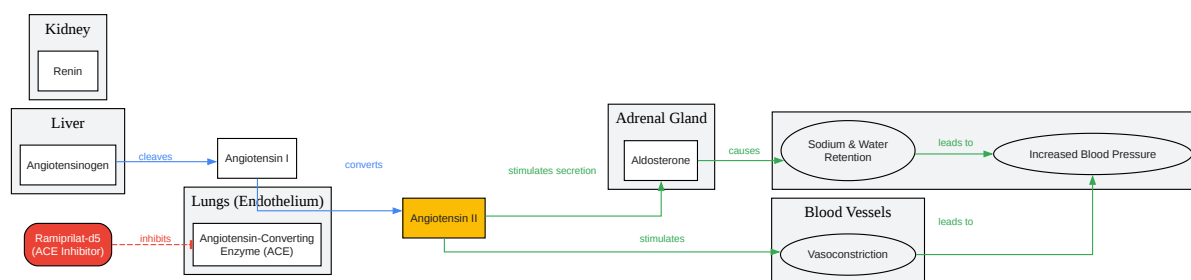
The selection of a suitable commercial supplier for a stable isotope-labeled standard like **Ramiprilat-d5** is a critical step in ensuring the accuracy and reproducibility of research findings. Key parameters for consideration include chemical purity, isotopic enrichment, and the availability of comprehensive analytical documentation. Below is a summary of publicly available information from various suppliers. Researchers are strongly encouraged to request a certificate of analysis (CoA) for lot-specific data prior to purchase.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Notes
Simson Pharma Limited	1356837-92-7	C ₂₁ H ₂₃ D ₅ N ₂ O ₅	393.49	>90% (Chromatographic Purity)	Not specified	Certificate of Analysis is available upon request.
Santa Cruz Biotechnology	1356837-92-7	C ₂₁ H ₂₃ D ₅ N ₂ O ₅	393.49	Not specified	Not specified	Labeled as a mixture of diastereomers. For research use only.
Pharmaffiliates	1356837-92-7	C ₂₁ H ₂₃ D ₅ N ₂ O ₅	393.49	Not specified	Not specified	
LGC Standards	1356837-92-7	C ₂₁ H ₂₃ D ₅ N ₂ O ₅	393.49	Not specified	Not specified	Available as a neat product.
Cleanchem	1356837-92-7	C ₂₁ H ₂₃ D ₅ N ₂ O ₅	393.5	>90% (Chromatographic Purity)	Not specified	Certificate of Analysis available.
MedchemExpress	2021255-43-4	Not specified	Not specified	Not specified	Not specified	States Ramiprilat-d ₅ is deuterium labeled Ramiprilat.

	1132661-			≥99%		Ramipril-d5
Cayman	86-9 (for	$C_{23}H_{27}D_5N$	421.5	deuterated	Not	is the
Chemical	Ramipril-	$2O_5$		forms (d1-	specified	prodrug of
	d5)			d5)		Ramiprilat-
						d5.

Mechanism of Action: The Renin-Angiotensin-Aldosterone System (RAAS)

Ramiprilat, the active metabolite of the prodrug Ramipril, is a potent inhibitor of the Angiotensin-Converting Enzyme (ACE). ACE plays a crucial role in the Renin-Angiotensin-Aldosterone System (RAAS), a hormonal cascade that regulates blood pressure and fluid balance. Ramiprilat's inhibitory action prevents the conversion of angiotensin I to the potent vasoconstrictor angiotensin II. This leads to vasodilation and a reduction in aldosterone secretion, contributing to a decrease in blood pressure.



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Mechanism of Action of Ramiprilat within the RAAS Pathway.

Experimental Protocols

Ramiprilat-d5 is primarily used as an internal standard in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the quantification of Ramipril

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